

Executive Summary & Contextualizing the "Mechanism of Action"

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Compound of Interest

Compound Name: *N*-(6-Bromohexyl)-2-hydroxybenzamide

Cat. No.: B11815264

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In pharmaceutical development, the term "mechanism of action" (MoA) typically describes the pharmacodynamic pathway of an Active Pharmaceutical Ingredient (API). However, for reactive process intermediates and byproducts, the MoA refers to their toxicological mechanism of action—specifically, how they interact with biological macromolecules to induce off-target toxicity.

N-(6-Bromohexyl)-2-hydroxybenzamide (CAS: 1959004-07-9), cataloged in the industry as Salcaprozate Impurity 7^[1], is a critical process-related impurity associated with the synthesis of Salcaprozate Sodium (SNAC) ^[1]. SNAC is a groundbreaking transcellular permeation enhancer utilized in oral peptide formulations, most notably oral semaglutide (Rybelsus) ^[2]. While SNAC's therapeutic mechanism involves local pH buffering and peptide monomerization to facilitate gastric absorption^[2], its bromohexyl impurity presents a distinct, hazard-driven MoA. Due to the presence of a terminal primary alkyl bromide, this molecule acts as a direct-acting electrophile, making it a Potential Mutagenic Impurity (PMI) governed strictly by ICH M7 regulatory guidelines.

Molecular Anatomy & Chemical Reactivity

The structural anatomy of **N-(6-Bromohexyl)-2-hydroxybenzamide** dictates its reactivity. The molecule consists of two distinct domains:

- The Salicylamide Core: Provides lipophilicity and hydrogen-bonding capabilities, which can facilitate non-specific binding to hydrophobic pockets in proteins.
- The 6-Bromohexyl Tail: A 6-carbon aliphatic chain terminating in a primary bromide.

Primary alkyl halides are classic soft electrophiles. Because the bromine atom is highly electronegative and an excellent leaving group, the C6 carbon becomes electron-deficient. In a biological environment, this structural motif drives the molecule's MoA: Bimolecular Nucleophilic Substitution (SN2).

Table 1: Physicochemical & Reactivity Profile

Parameter	Specification / Detail
Chemical Name	N-(6-Bromohexyl)-2-hydroxybenzamide
CAS Number	1959004-07-9[3]
Molecular Formula	C13H18BrNO2[3]
Molecular Weight	300.19 g/mol [3]
Electrophilic Center	Terminal C6 of the aliphatic chain
Primary MoA	SN2 Covalent Alkylation
Biological Targets	Guanine N7 (DNA), Cysteine thiols (Proteins)

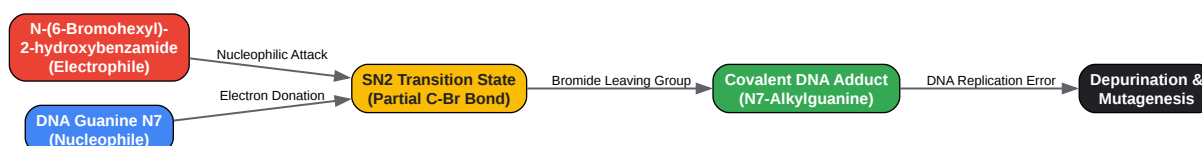
Toxicological Mechanism of Action (Genotoxicity)

The biological MoA of **N-(6-Bromohexyl)-2-hydroxybenzamide** is defined by its capacity to covalently alkylate DNA. When this impurity enters a cell, it bypasses metabolic activation (it is a direct-acting mutagen) and interacts directly with the nucleophilic centers of DNA.

The Causality of DNA Damage: The most nucleophilic site in double-stranded DNA is the N7 position of Guanine. The lone pair of electrons on the N7 nitrogen attacks the electrophilic C6

carbon of the impurity's tail. As the transition state forms, the carbon-bromine bond breaks, expelling the bromide ion. This results in a bulky, covalent N7-alkylguanine adduct.

This adduction destabilizes the N-glycosidic bond connecting the guanine base to the DNA sugar backbone, leading to spontaneous depurination (loss of the base). During DNA replication, polymerases encounter this apurinic site and often insert an incorrect nucleotide (typically adenine), resulting in a permanent G:C to T:A transversion mutation.



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Fig 1: SN2 nucleophilic substitution pathway driving the genotoxic mechanism of action.

Regulatory Thresholds & The Analytical Challenge

Because oral peptide formulations require massive doses of SNAC (e.g., 300 mg per tablet for Rybelsus)[2], the presence of this mutagenic impurity must be controlled to exceptionally low levels. Under ICH M7 guidelines, the Threshold of Toxicological Concern (TTC) for a lifetime drug is 1.5 μ g/day.

Causality in Analytical Strategy: If the daily intake of SNAC is 300 mg, the maximum allowable concentration of **N-(6-Bromohexyl)-2-hydroxybenzamide** in the API is calculated as: $(1.5 \mu\text{g} / 300,000 \mu\text{g}) = 5$ parts per million (ppm). Standard HPLC-UV cannot reliably quantify 5 ppm of a structurally similar impurity without severe matrix interference from the massive API peak. Therefore, highly selective UHPLC-MS/MS (Multiple Reaction Monitoring) is strictly required.

Table 2: ICH M7 TTC Limits for Alkyl Halide Impurities

Clinical Dosing Duration	Allowable Daily Intake ($\mu\text{g/day}$)	Max Limit in 300 mg SNAC Dose (ppm)
≤ 1 month	120	400 ppm
> 1 to ≤ 10 years	10	33.3 ppm
> 10 years to lifetime	1.5	5.0 ppm

Self-Validating Experimental Protocols

Protocol A: In Vitro GSH Trapping Assay (Validating the Electrophilic MoA)

To empirically confirm the SN2 reactivity of this impurity, a Glutathione (GSH) trapping assay is utilized. GSH acts as a surrogate for biological nucleophiles.

- Step 1 (Incubation): Incubate 10 μM of **N-(6-Bromohexyl)-2-hydroxybenzamide** with 5 mM reduced GSH in 100 mM Potassium Phosphate buffer (pH 7.4) at 37°C.
- Step 2 (Time-Course Sampling): Extract 50 μL aliquots at 0, 15, 30, and 60 minutes. Quench immediately in 150 μL of ice-cold acetonitrile containing a stable-isotope-labeled internal standard (SIL-IS).
- Step 3 (Centrifugation): Spin at 14,000 x g for 10 minutes to remove buffer salts and stabilize the adduct.
- Step 4 (LC-MS/MS Analysis): Scan for the GSH-adduct mass shift. The expected precursor mass is 527 m/z ($300[\text{Impurity}] + 307 [\text{GSH}] - 80 [\text{HBr leaving group}]$).
- Self-Validation System:

- Positive Control: Run a parallel incubation with 1-bromohexane to verify system nucleophilicity.
- Negative Control: Incubate the impurity in buffer without GSH to rule out spontaneous hydrolysis.

Protocol B: UHPLC-MS/MS Quantification in SNAC API

- Step 1 (Sample Prep): Dissolve 100 mg of SNAC API in 10 mL of 50:50 Water:Acetonitrile. Spike with 50 ng of d4-**N-(6-Bromohexyl)-2-hydroxybenzamide** (SIL-IS) to correct for matrix ion suppression.
- Step 2 (Chromatography): Inject 2 μ L onto a sub-2 μ m C18 column. Utilize a steep gradient of 0.1% Formic Acid in Water (Mobile Phase A) and 0.1% Formic Acid in Acetonitrile (Mobile Phase B) to elute the impurity away from the massive SNAC peak.
- Step 3 (Detection): Operate the mass spectrometer in Positive ESI MRM mode. Monitor the transition of the protonated precursor $[M+H]^+$ (m/z 300.0 for the 79Br isotope) to the stable salicylamide fragment (m/z 121.0).
- Self-Validation System:
 - System Suitability: Inject a Limit of Quantitation (LOQ) standard at 1 ppm to ensure Signal-to-Noise (S/N) > 10.
 - Orthogonal Recovery: Perform matrix spike recovery experiments at 50%, 100%, and 150% of the 5 ppm TTC limit. Acceptable recovery must fall strictly between 80-120%.

Fig 2: Self-validating LC-MS/MS analytical workflow for sub-ppm impurity quantification.

References

- Salcaprozate Impurities and Related Compound Source: Veeprho Pharmaceuticals URL: [\[Link\]](#)
- A new era for oral peptides: SNAC and the development of oral semaglutide for the treatment of type 2 diabetes Source: National Center for Biotechnology Information (NCBI) - PMC URL: [\[Link\]](#)

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